

# Application of Decanoyl-L-carnitine Chloride in High-Throughput Screening Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Decanoyl-L-carnitine chloride*

Cat. No.: *B15553726*

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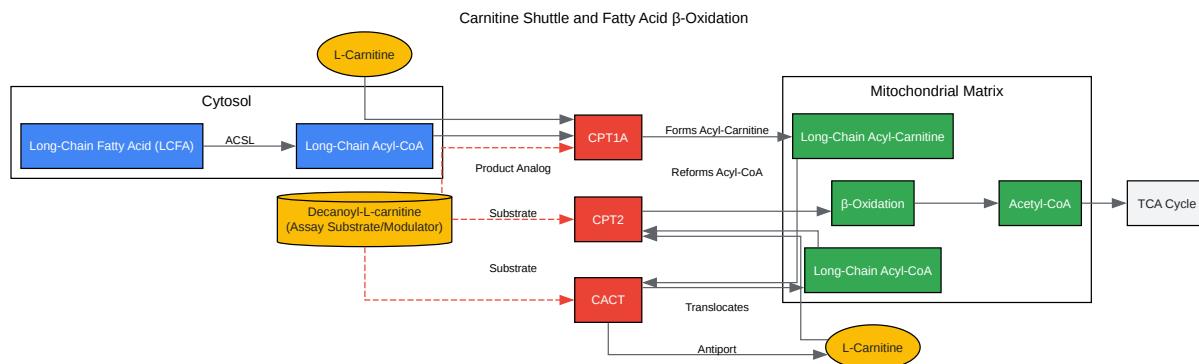
## Introduction

**Decanoyl-L-carnitine chloride**, an ester derivative of L-carnitine, is a crucial intermediate in cellular energy metabolism, specifically in the transport of long-chain fatty acids into the mitochondria for  $\beta$ -oxidation.<sup>[1]</sup> Its central role in fatty acid metabolism makes it a valuable tool in high-throughput screening (HTS) assays for the discovery of modulators of enzymes involved in this pathway. Dysregulation of fatty acid oxidation is implicated in various metabolic diseases, including obesity, type 2 diabetes, and certain cancers, making the enzymes in this pathway attractive therapeutic targets.<sup>[2][3]</sup>

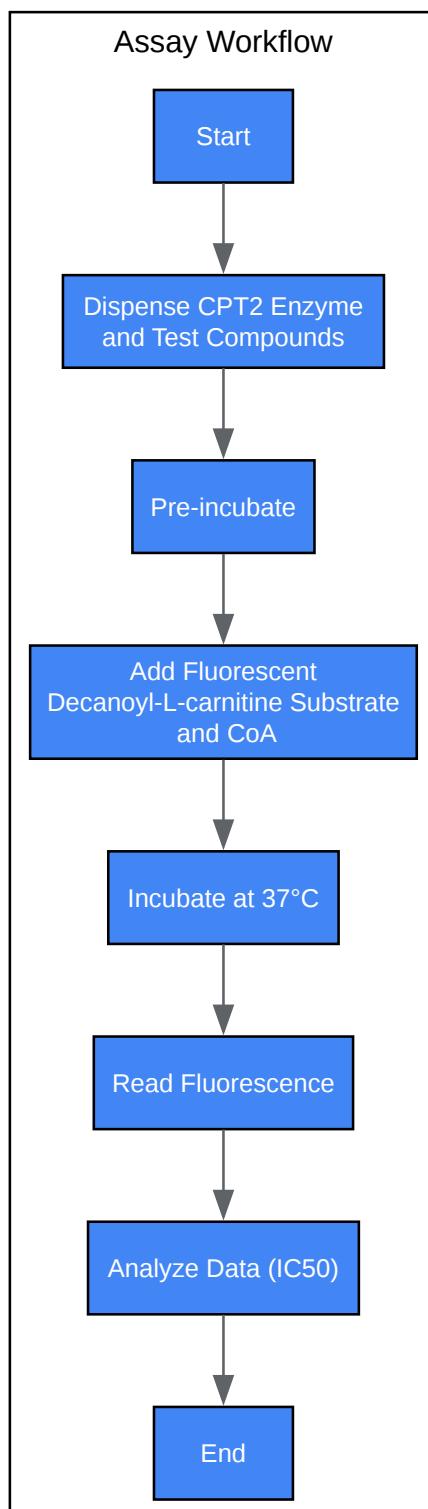
This document provides detailed application notes and protocols for the use of **Decanoyl-L-carnitine chloride** and related long-chain acylcarnitines in HTS assays targeting key enzymes of the fatty acid oxidation pathway: Carnitine Palmitoyltransferase 1 (CPT1), Carnitine Palmitoyltransferase 2 (CPT2), and Carnitine-Acylcarnitine Translocase (CACT).

## Signaling Pathway and Experimental Workflow

The transport of long-chain fatty acids into the mitochondrial matrix is a critical, multi-step process known as the carnitine shuttle. This pathway is essential for making fatty acids available for  $\beta$ -oxidation.



## HTS Workflow for CPT2 Inhibitor Screening

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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